

3-Aminobenzhydrazide CAS number 14062-34-1

technical data sheet

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Compound of Interest

Compound Name: 3-Aminobenzhydrazide

Cat. No.: B087874

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An In-depth Technical Guide to 3-Aminobenzhydrazide

CAS Number: 14062-34-1

This technical guide provides comprehensive data on **3-Aminobenzhydrazide**, tailored for researchers, scientists, and professionals in drug development. The information presented covers its chemical and physical properties, safety and handling, and known applications, supported by experimental methodologies and conceptual diagrams.

Chemical and Physical Properties

3-Aminobenzhydrazide is a chemical compound with the molecular formula $C_7H_9N_3O$.^{[1][2][3]}^{[4][5][6]} It is also known by several synonyms, including m-Aminobenzohydrazide, 3-Aminobenzoyl hydrazine, and 3-Amino-benzoic acid hydrazide.^{[3][5][7][8]} At room temperature, it typically presents as a solid.^[4]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	151.17 g/mol	[1][2]
Molecular Formula	C ₇ H ₉ N ₃ O	[1][2][3][4][5]
Melting Point	78.0 °C	[1]
Appearance	Solid	[4]
logP (Octanol/Water)	-0.128 (Calculated)	[7]

| Water Solubility (log10WS) | -1.46 (Calculated) |[7] |

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Aminobenzhydrazide**.

Table 2: Key Spectroscopic Information

Data Type	Description	Source
Mass Spectrum	Available via NIST Mass Spectrometry Data Center. 10 largest peaks: 120, 92, 65, 151, 39, 31, 63, 64, 121.	[9]
IR Spectrum	Gas-phase IR spectrum data is available from the NIST/EPA Gas-Phase Infrared Database.	[3]
SMILES	NNC(=O)c1cccc(N)c1	[7]

| InChI Key | JSIVTKBYJLGBP-Y-UHFFFAOYSA-N |[3][5][7] |

Safety and Hazard Information

3-Aminobenzhydrazide is classified as hazardous.[4][10] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4][10]

Table 3: Hazard and Precautionary Statements

GHS Classification	Statement	Code	Source
Hazard	Causes skin irritation	H315	[1]
Hazard	Causes serious eye irritation	H319	[1]
Hazard	May cause respiratory irritation	H335	[1] [2]
Precautionary	Avoid breathing dust/fume/gas/mist/vapors/spray.	P261	[1] [4]
Precautionary	Wash face, hands and any exposed skin thoroughly after handling.	P264	[4]
Precautionary	Wear protective gloves/protective clothing/eye protection/face protection.	P280	[4] [10]
Precautionary	IF ON SKIN: Wash with plenty of soap and water.	P302+P352	[1]
Precautionary	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	P304+P340	[1] [4]
Precautionary	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	P305+P351+P338	[4]

GHS Classification	Statement	Code	Source
	easy to do. Continue rinsing.		

| Precautionary | Store in a well-ventilated place. Keep container tightly closed. | P403+P233 |
[4] |

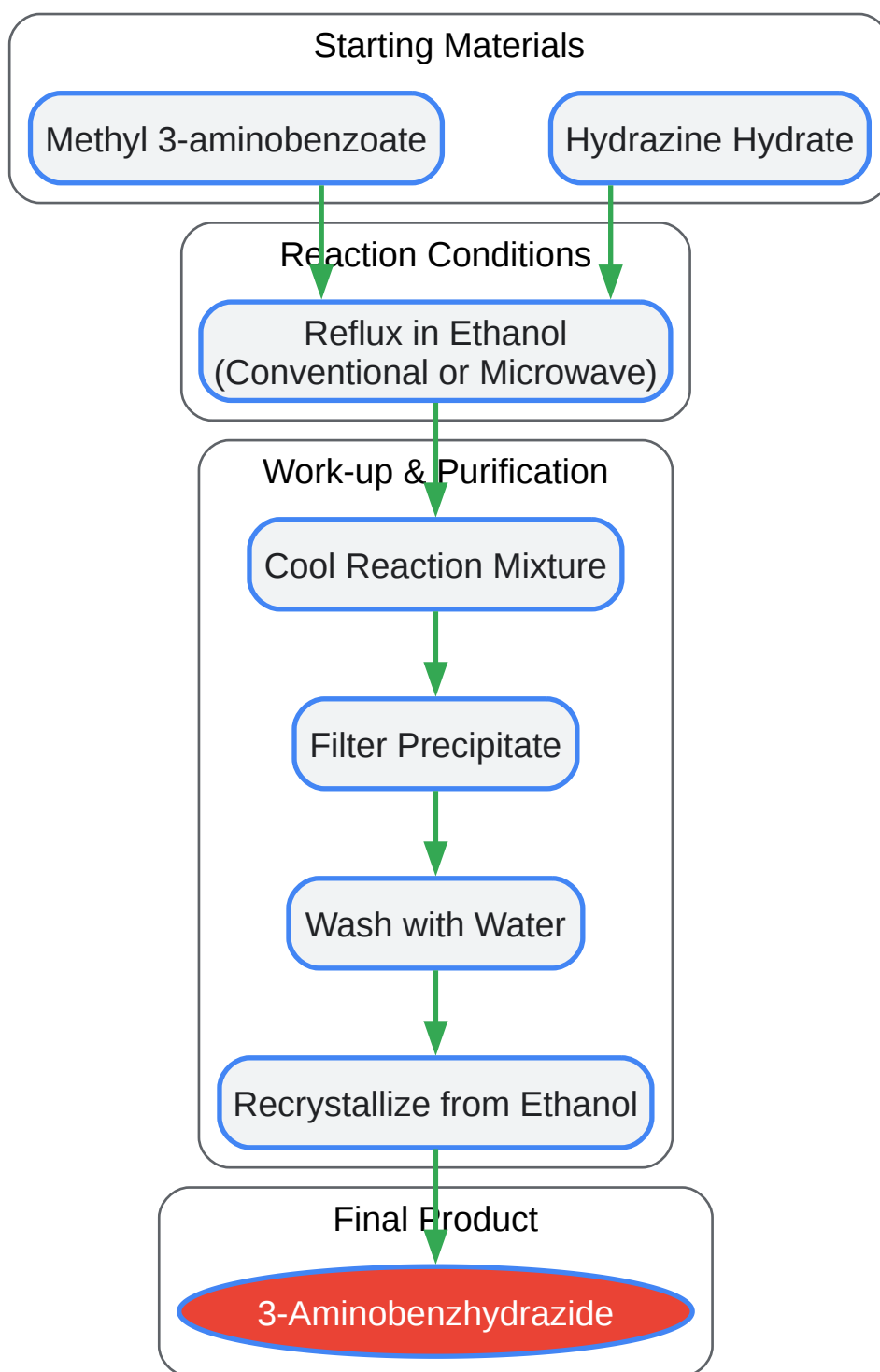
Handling and Storage

- Handling: Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation, and prevent dust formation.[10] Handle in accordance with good industrial hygiene and safety practices.[10]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[10] Recommended long-term storage is between 10°C and 25°C.[1]

Experimental Protocols and Methodologies

General Synthesis of 3-Aminobenzhydrazide

Hydrazides are commonly synthesized through the condensation of an ester with hydrazine hydrate.[11][12] The following is a general procedure adapted for **3-Aminobenzhydrazide**.



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General synthesis workflow for **3-Aminobenzhydrazide**.

Methodology:

- **Reaction Setup:** A mixture of Methyl 3-aminobenzoate (1 equivalent) and an excess of hydrazine hydrate (e.g., 1.2-4 equivalents) is prepared in a suitable solvent, such as ethanol. [\[11\]](#)[\[13\]](#)
- **Reaction:** The mixture is heated under reflux for several hours (e.g., 2-4 hours). [\[11\]](#)[\[12\]](#) Alternatively, microwave irradiation can be employed to shorten the reaction time. [\[11\]](#)
- **Isolation:** The reaction mixture is cooled to room temperature, which typically results in the precipitation of the white product. [\[11\]](#)
- **Purification:** The precipitate is collected by filtration and washed thoroughly with water to remove unreacted hydrazine hydrate and other water-soluble impurities. [\[11\]](#) Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol. [\[11\]](#)

Application in Protein Denaturation Studies

3-Aminobenzhydrazide is described as a hydrophobic monomer that can be used as a chemical treatment for in vitro protein denaturation. [\[1\]](#)

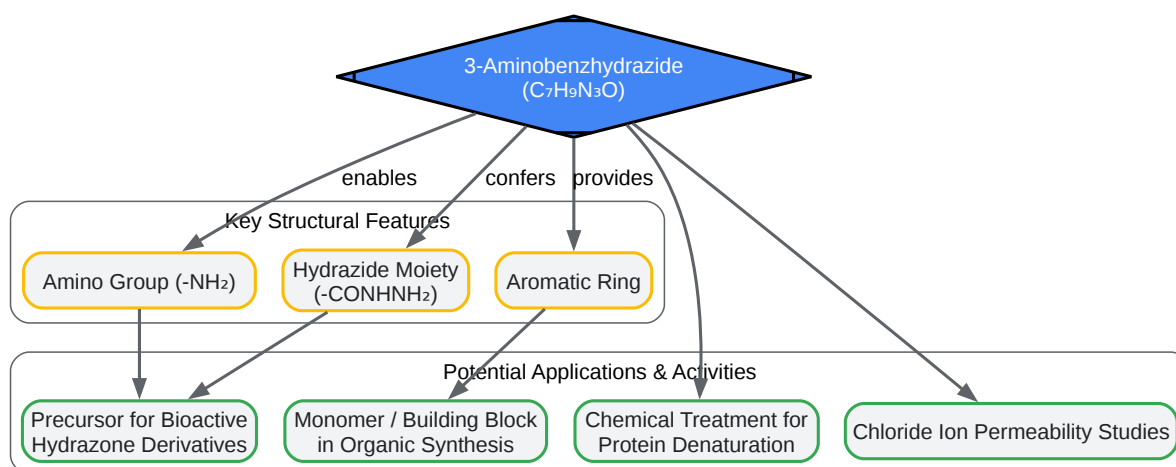
Methodology:

- **Prepare Protein Solution:** A stock solution of the target protein (e.g., Bovine Serum Albumin) is prepared in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4).
- **Prepare Denaturant Solution:** A stock solution of **3-Aminobenzhydrazide** is prepared in a compatible solvent. Due to its hydrophobic nature, a co-solvent like DMSO or ethanol may be required before dilution in the aqueous buffer.
- **Incubation:** Aliquots of the protein solution are incubated with varying concentrations of **3-Aminobenzhydrazide** at a controlled temperature for a specific duration.
- **Analysis:** Protein denaturation can be assessed using various biophysical techniques, such as UV-Vis spectrophotometry (monitoring changes in absorbance), fluorescence spectroscopy (monitoring changes in tryptophan fluorescence), or circular dichroism (monitoring changes in secondary structure).

- Data Interpretation: The extent of denaturation is correlated with the concentration of **3-Aminobenzhydrazide** to determine its denaturing potential.

Biological Activity and Applications

While specific signaling pathways for **3-Aminobenzhydrazide** are not extensively detailed in the provided search results, the broader class of hydrazide-hydrazones is recognized for a wide spectrum of biological activities.[11][14][15] These include potential antibacterial, antifungal, anti-inflammatory, and antitubercular properties.[11][15] The presence of the amino group, benzene ring, and the reactive hydrazide moiety makes it a valuable building block in medicinal chemistry for creating more complex bioactive molecules.[1][14] It has been noted for its effect on chloride ion permeability and its use in removing chlorides from solutions in vitro.[1]



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Relationship between structure and potential applications.

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